

Best practices for long-term storage of IDOR-1117-2520

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Compound of Interest

Compound Name: IDOR-1117-2520

Cat. No.: B12360635

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Technical Support Center: IDOR-1117-2520

This technical support center provides researchers, scientists, and drug development professionals with best practices for the long-term storage and handling of **IDOR-1117-2520**, a potent and selective CCR6 antagonist.

Frequently Asked Questions (FAQs)

1. What are the recommended long-term storage conditions for **IDOR-1117-2520**?

IDOR-1117-2520 should be stored under specific temperature conditions to ensure its stability and efficacy over time. The appropriate storage depends on whether the compound is in solid (powder) form or dissolved in a solvent.

2. How should I store **IDOR-1117-2520** in its solid (powder) form?

For long-term stability, the lyophilized powder of **IDOR-1117-2520** should be stored at -20°C.^[1] To prevent degradation from moisture and light, it is crucial to store the compound in a tightly sealed container, protected from light.^{[2][3]} The use of desiccants within the storage container is recommended to minimize humidity.^{[2][3]}

3. What are the storage recommendations for **IDOR-1117-2520** once it is dissolved in a solvent?

Once reconstituted, the stability of **IDOR-1117-2520** is more limited. For optimal long-term storage in a solvent, it is recommended to store aliquots at -80°C, which can preserve the compound for up to six months.^[1] For shorter-term storage of up to one month, -20°C is acceptable.^[1] It is critical to use appropriate solvents and to aliquot the solution into single-use volumes to avoid repeated freeze-thaw cycles, which can degrade the compound.^{[2][4]}

4. Can I store **IDOR-1117-2520** at room temperature?

Room temperature storage is generally not recommended for long-term stability. While some suppliers may ship the compound at room temperature, for long-term storage, it is best to adhere to the recommended refrigerated or frozen conditions to prevent degradation.^{[1][5]}

Troubleshooting Guide

Issue	Potential Cause	Recommended Solution
Reduced Potency or Inconsistent Results	Compound degradation due to improper storage (e.g., exposure to light, moisture, or temperature fluctuations). ^{[5][6]}	<ul style="list-style-type: none">- Ensure storage at the correct temperature (-20°C for powder, -80°C for solutions).^[1]- Aliquot solutions to avoid multiple freeze-thaw cycles.^[2]- Store in a dark, dry environment.^{[2][3]}
Difficulty Dissolving the Compound	The compound may have degraded or absorbed moisture.	<ul style="list-style-type: none">- Use a high-purity, appropriate solvent.- Gently vortex or sonicate to aid dissolution.- Ensure the compound has been stored in a dry environment.
Precipitation of the Compound in Solution	The solution may be supersaturated, or the storage temperature may be too high for the dissolved compound's stability.	<ul style="list-style-type: none">- Gently warm the solution to redissolve the precipitate.- Consider preparing a fresh solution at a lower concentration if precipitation persists.- Ensure storage at the recommended -80°C for solutions.^[1]

Data Presentation: Storage Stability

Form	Storage Condition	Duration
Powder	-20°C	3 years[1]
	4°C	2 years[1]
In Solvent	-80°C	6 months[1]
	-20°C	1 month[1]

Experimental Protocols

Protocol 1: Reconstitution of Lyophilized **IDOR-1117-2520**

- Preparation: Allow the vial of lyophilized **IDOR-1117-2520** to equilibrate to room temperature before opening to prevent condensation.
- Solvent Addition: Under sterile conditions, add the desired volume of an appropriate high-purity solvent (e.g., DMSO, ethanol) to the vial.
- Dissolution: Gently swirl or vortex the vial until the compound is completely dissolved. Sonication can be used if necessary.
- Aliquoting: To avoid repeated freeze-thaw cycles, divide the reconstituted solution into smaller, single-use aliquots in appropriate vials.[2]
- Storage: Store the aliquots at -80°C for long-term preservation.[1]

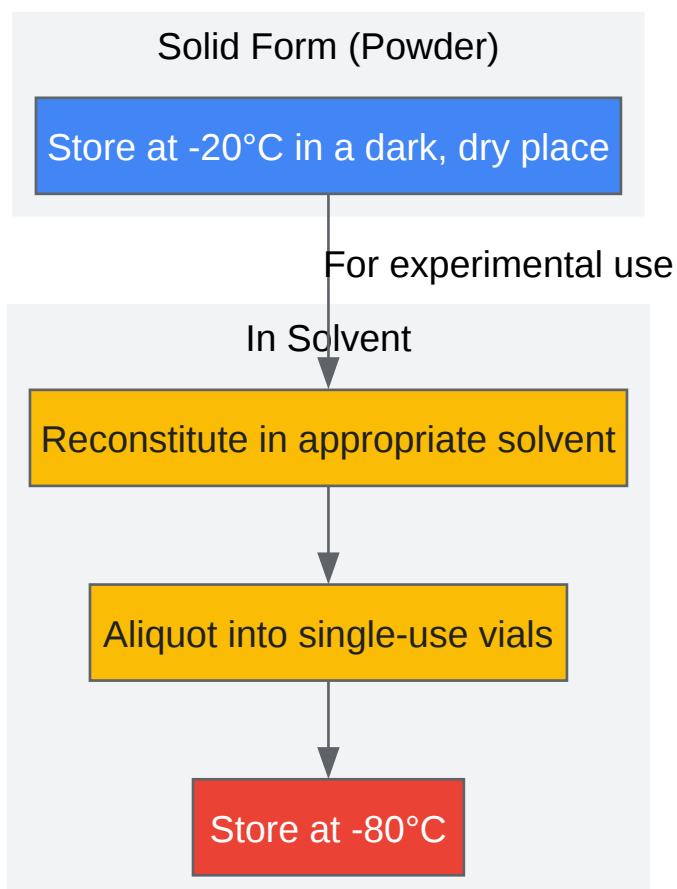
Protocol 2: Assessment of **IDOR-1117-2520** Activity using a CCL20-mediated Calcium Flow Assay

This protocol is based on the described functional activity of **IDOR-1117-2520**. [1][7]

- Cell Culture: Culture cells expressing recombinant human CCR6 in appropriate media.
- Cell Preparation: On the day of the experiment, harvest the cells and resuspend them in a suitable assay buffer.

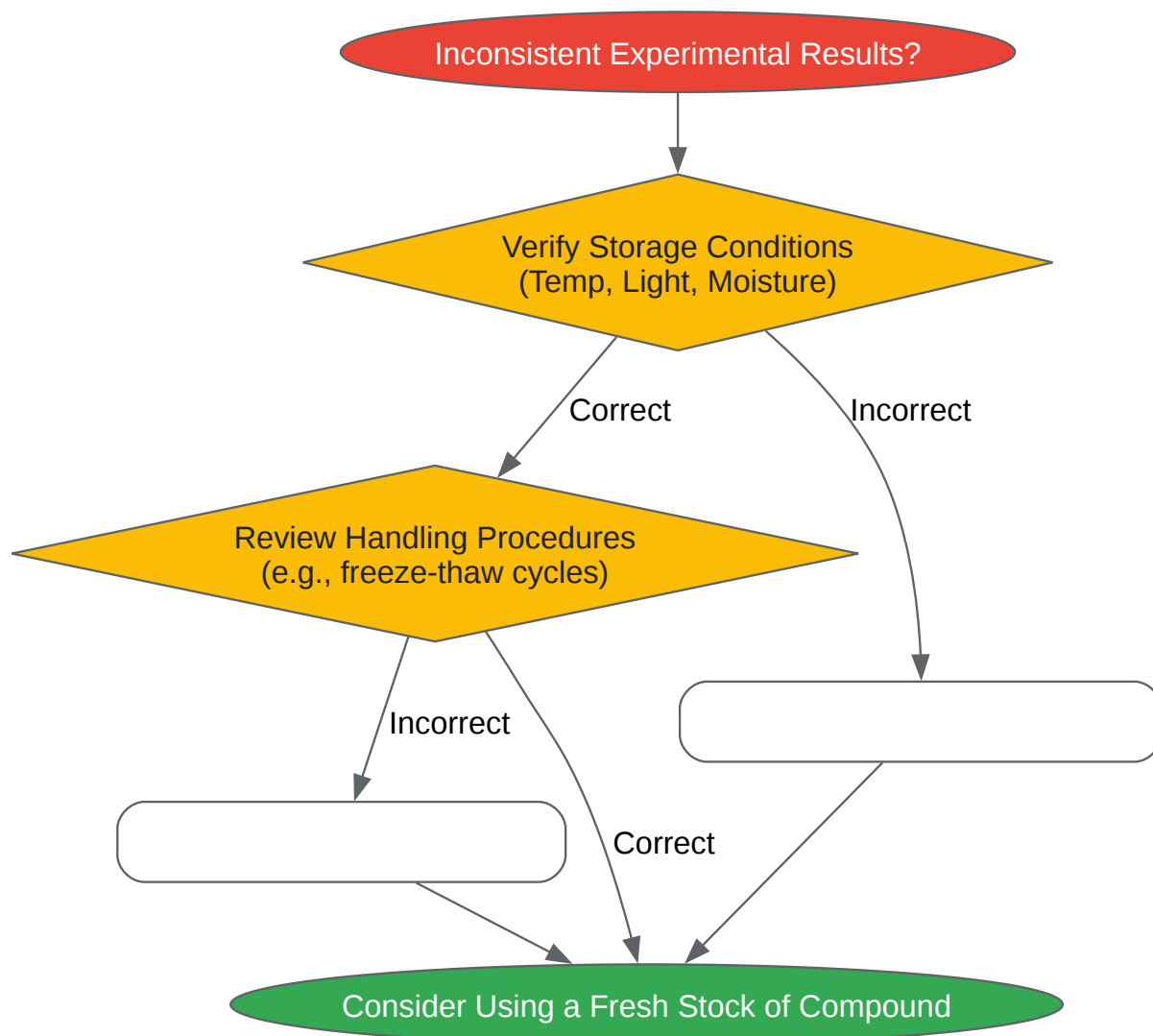
- **Dye Loading:** Load the cells with a calcium-sensitive fluorescent dye according to the dye manufacturer's instructions.
- **Compound Addition:** Add varying concentrations of the reconstituted **IDOR-1117-2520** to the cells and incubate for a predetermined time.
- **CCL20 Stimulation:** Add a known concentration of the CCR6 ligand, CCL20, to stimulate calcium influx.
- **Data Acquisition:** Measure the fluorescence intensity over time using a plate reader capable of detecting calcium mobilization.
- **Data Analysis:** Calculate the IC₅₀ value of **IDOR-1117-2520** by plotting the inhibition of the CCL20-mediated calcium flow against the concentration of the compound.

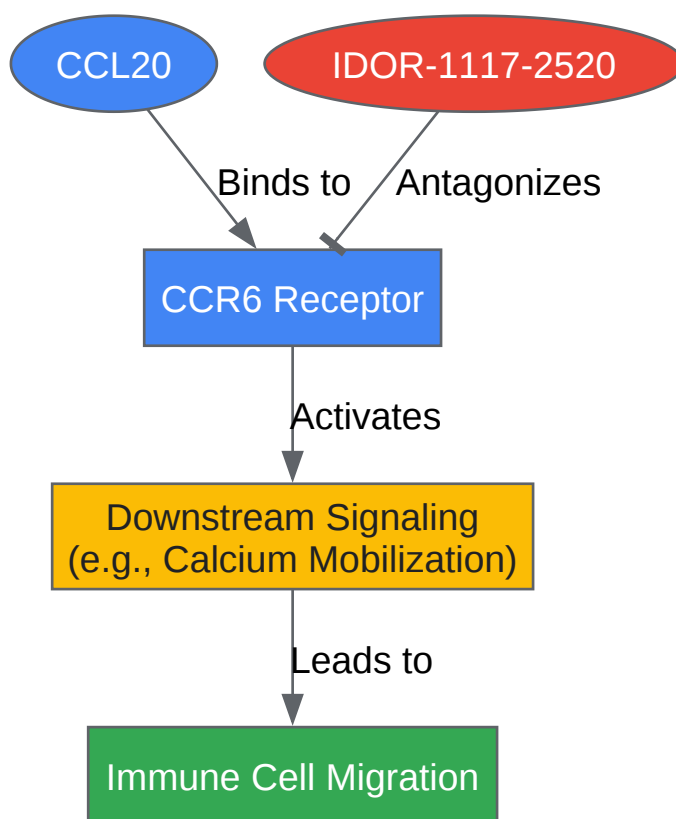
Mandatory Visualizations



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Caption: Recommended storage workflow for **IDOR-1117-2520**.





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